

Application Note: Strategic Utilization of Tromethamine (Tris) in Injectable Formulations[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tris(hydroxyethyl)aminomethane*

CAS No.: 75376-20-4

Cat. No.: B10759461

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Executive Summary & Rationale

Tromethamine (Tris, THAM, Trometamol) is a pivotal excipient in modern parenteral formulations, utilized not merely as a buffering agent but as a functional counter-ion for solubilizing acidic Active Pharmaceutical Ingredients (APIs).^{[1][2][3]} Unlike phosphate or citrate buffers, Tromethamine offers a unique non-ionic base structure that minimizes metal-ion precipitation and provides buffering capacity in the physiological range (pH 7.0–9.0).

However, its application is frequently mishandled due to a critical physicochemical trait: extreme temperature dependence of its pKa. This guide details the mechanistic rationale for selecting Tromethamine, protocols for its preparation that account for thermal shifts, and strategies to avoid common chemical incompatibilities.

Physicochemical Profile: The "Temperature Trap"

The most common failure mode in Tris-based formulation is the neglect of its temperature coefficient. Unlike phosphate buffers, which exhibit minimal pKa shift with temperature,

Tromethamine exhibits a significant shift.

The Mechanism

Tromethamine is a primary amine.[4] Its dissociation equilibrium is highly endothermic.

- At 25°C: pKa

8.06[5]

- At 37°C (Body Temp): pKa drops to

7.8

- At 5°C (Refrigeration): pKa rises to

8.7

Impact: A formulation adjusted to pH 7.4 at room temperature will shift to pH ~8.0 upon refrigeration. This can inadvertently solubilize glass (delamination risk) or degrade pH-sensitive proteins during cold storage.

Comparative Data

Property	Tromethamine (Tris)	Phosphate Buffer	Citrate Buffer
pKa (25°C)	8.06	7.20	3.13, 4.76, 6.40
Buffering Range	pH 7.0 – 9.0	pH 6.2 – 8.2	pH 2.5 – 6.5
pKa / 10°C	-0.31 (High Sensitivity)	-0.03 (Stable)	Negligible
Calcium Compatibility	Excellent (No precipitation)	Poor (Ca-Phosphate precipitates)	Good (Chelates Ca)
Pain on Injection	Low (Reduced irritation)	Moderate	High (Stinging)

Application I: Solubilization Strategy (Counter-Ion)

For weak acid drugs (e.g., Ketorolac, Dinoprostone, Carboprost), Tromethamine acts as an organic amine base to form a water-soluble salt.

Mechanism of Action

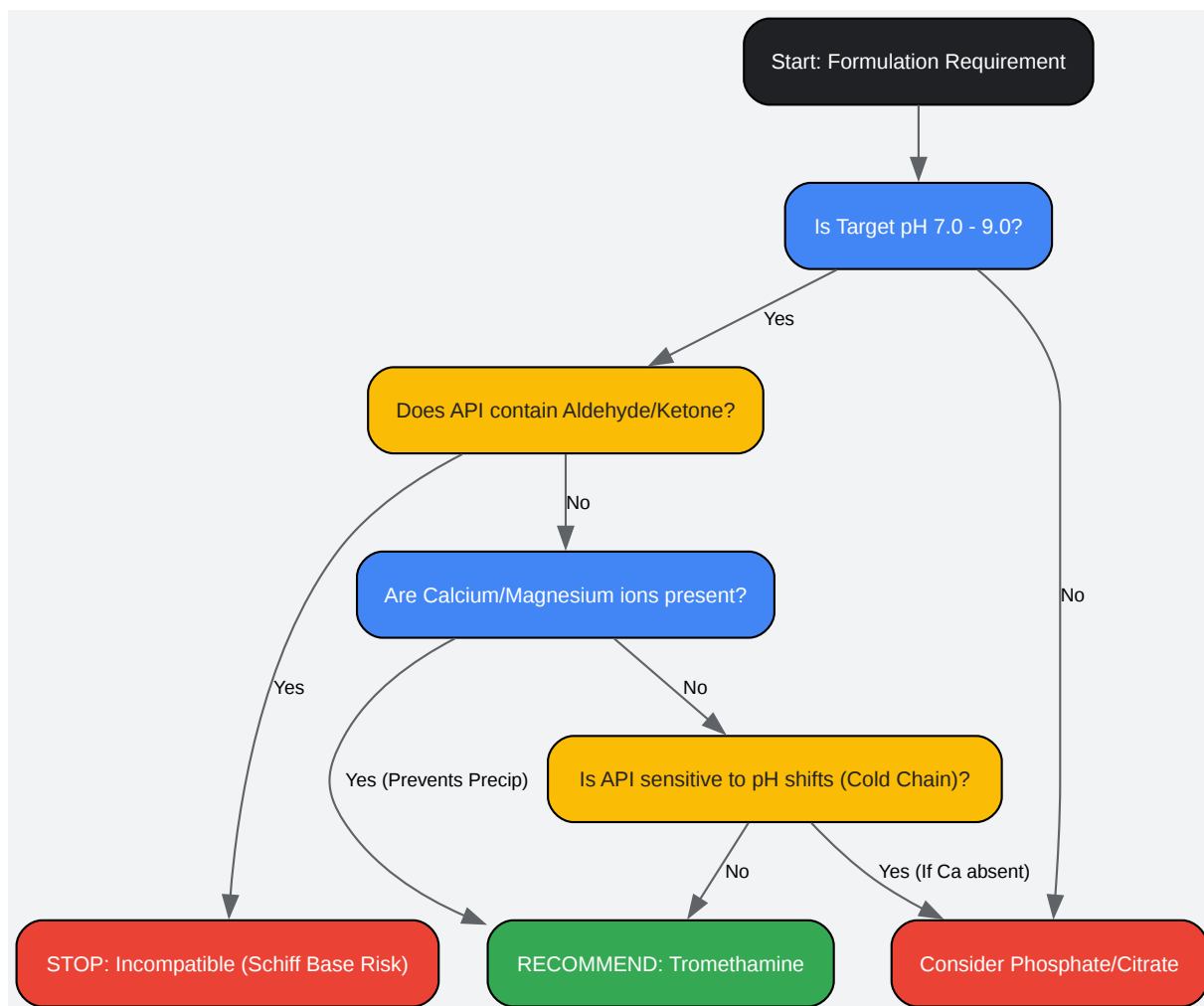
The amine group of Tromethamine accepts a proton from the carboxylic acid group of the API, forming an ionic pair. This disrupts the crystal lattice of the insoluble acid and increases hydration energy.

Case Study: Ketorolac Tromethamine

- Challenge: Ketorolac (free acid) has poor water solubility.
- Solution: Stoichiometric addition of Tromethamine (1:1 molar ratio) creates a salt soluble >500 mg/mL.
- Benefit: The resulting solution is near physiological pH, reducing phlebitis risk compared to sodium salts adjusted to extreme pHs.

Application II: Decision Logic for Buffer Selection

Before proceeding to the protocol, verify the suitability of Tromethamine using the following logic flow.



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Figure 1: Decision logic for selecting Tromethamine based on chemical compatibility and pH requirements.

Protocol: Preparation of Temperature-Compensated Tris Buffer

Objective: Prepare 1 L of 20 mM Tris-HCl Buffer, pH 7.4 (targeted for 25°C), suitable for injection. Safety: Tromethamine is an irritant. Use standard PPE.

Materials

- Tromethamine (Tris Base), USP/EP Grade (MW: 121.14 g/mol)^[2]
- 1N Hydrochloric Acid (HCl), USP Grade
- Water for Injection (WFI)^[6]
- Calibrated pH meter with ATC (Automatic Temperature Compensation)

Step-by-Step Methodology

- Stoichiometric Calculation:
 - Target Molarity: 20 mM = 0.02 mol/L
 - Mass required:
- Dissolution (The "80% Rule"):
 - Add 2.423 g of Tris Base to a sterile vessel.
 - Add 800 mL of WFI (80% of final volume).
 - Mix until completely dissolved (Solution will be alkaline, pH ~10.5).
- Temperature Equilibration (CRITICAL):
 - Bring the solution to exactly 25°C.
 - Note: If you adjust pH while the solution is warm (e.g., 30°C) to 7.4, the pH will rise to ~7.55 when it cools to 25°C.
- pH Adjustment:
 - While stirring, slowly add 1N HCl.

- Target pH: 7.40 ± 0.05 .
- Self-Validation Step: Record the volume of HCl used. For 20mM Tris, the Henderson-Hasselbalch equation predicts the ratio of Tris-Base to Tris-Acid. Significant deviation suggests weighing error or degraded raw material.
- Final Volume Adjustment:
 - Add WFI to bring total volume to 1.0 L.
- Filtration:
 - Filter through a $0.22 \mu\text{m}$ PVDF or PES membrane (Tris is compatible with most membranes).
- Terminal Sterilization:
 - Tris buffers are generally autoclavable (121°C for 15 min). However, verify pH post-autoclave, as dissolved expulsion can slightly alter pH.

Manufacturing Workflow & Quality Control

The following diagram illustrates the critical control points (CCPs) in the manufacturing process to ensure batch consistency.



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Figure 2: Manufacturing workflow emphasizing temperature verification before pH adjustment.

Troubleshooting & Risk Mitigation

Chemical Incompatibility: The Schiff Base Reaction

Risk: Tromethamine contains a primary amine group.^[4] If mixed with APIs or excipients containing aldehydes (e.g., certain reducing sugars, flavorings, or aldehyde-functionalized drugs), it will undergo a condensation reaction to form a Schiff Base.

- Observation: Solution turns yellow/brown; loss of API potency.
- Prevention: Avoid reducing sugars (dextrose/glucose) in Tris formulations unless stability data confirms safety. Use non-reducing sugars like Sucrose or Trehalose.

Glass Delamination

Risk: High pH (>8.0) solutions stored in Type I glass vials can cause silica leaching (delamination), appearing as "glass lamellae" or flakes.

- Mitigation:
 - Keep pH < 8.0 if possible.^{[1][6][7][8][9]}
 - Use aluminosilicate glass or treated surface vials (e.g., SiO₂ coated) for high pH Tris formulations.

Lyophilization Risks

Risk: During freezing, buffer components may crystallize. If the buffer species (Tris-HCl) crystallizes differentially from the water, the pH of the remaining unfrozen liquid concentrate can shift drastically (often becoming more acidic or basic depending on the counter-ion), causing protein denaturation.

- Mitigation: Use Tris-Acetate instead of Tris-HCl for lyophilized products, as acetate salts are less prone to dramatic pH shifts during freezing.

References

- United States Pharmacopeia (USP). Tromethamine Monograph. USP-NF.

- European Pharmacopoeia (Ph.[2] Eur.).Trometamol.[4][10] (Equivalent standard for European markets).
- FDA Inactive Ingredient Database (IIG).Tromethamine. Available at: [\[Link\]](#) (Referenced for safety limits; typically up to 3.6% in IV injections).
- Gokarn, Y. R., et al. (2008). Excipients for Protein Drugs. In: Katdare, A., Chaubal, M. (eds) Excipient Development for Pharmaceutical, Biotechnology, and Drug Delivery Systems. Informa Healthcare.
- Pikal-Cleland, K. A., & Carpenter, J. F. (2001). Protein denaturation during freezing and thawing in phosphate buffer systems: Monomeric and tetrameric beta-galactosidase. Archives of Biochemistry and Biophysics.
- DailyMed.Ketorolac Tromethamine Injection Prescribing Information. Available at: [\[Link\]](#) (Clinical reference for Tromethamine as a counter-ion).

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Sources

- 1. [drugs.com \[drugs.com\]](#)
- 2. Tromethamine : A Versatile Compound from Chemical Industry to Medicine-Grand Fuchi | Erect Industrial Benchmark, Creat Centennial Brand [[en.fuchigroup.com](#)]
- 3. [lcms.cz \[lcms.cz\]](#)
- 4. [pharmacompass.com \[pharmacompass.com\]](#)
- 5. Tris (USP, BP, Ph. Eur.) low endotoxin pure, pharma grade [[itwreagents.com](#)]
- 6. [labeling.pfizer.com \[labeling.pfizer.com\]](#)
- 7. Tromethamine Injection [[dailymed.nlm.nih.gov](#)]
- 8. [researchgate.net \[researchgate.net\]](#)
- 9. Compatibility of ketorolac tromethamine injection with common infusion fluids and administration sets - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]

- [10. my.clevelandclinic.org \[my.clevelandclinic.org\]](https://my.clevelandclinic.org)
- To cite this document: BenchChem. [Application Note: Strategic Utilization of Tromethamine (Tris) in Injectable Formulations[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10759461/docs#application-note-strategic-utilization-of-tromethamine-tris-in-injectable-formulations-1>]

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